Application Note: Formulation Strategies for Delivery of Morpholinyl Isoquinolinones

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Compound of Interest

Compound Name:	*3-(Morpholin-4-yl)-1,2-dihydroisoquinolin-1-one*
CAS No.:	*18630-98-3*
Cat. No.:	*B2474590*

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Abstract

Morpholinyl isoquinolinones (e.g., Nedisertib/M3814, NU7441) represent a potent class of DNA-dependent protein kinase (DNA-PK) inhibitors critical for sensitizing tumors to radiotherapy and double-strand break-inducing chemotherapy. However, their clinical translation is frequently hindered by "brick dust" physicochemical properties: high melting points, rigid planar structures, and extremely low aqueous solubility (BCS Class II/IV).

This application note provides a rational, step-by-step guide to formulating these compounds. Moving beyond simple cosolvent approaches, we detail scalable strategies using Amorphous Solid Dispersions (ASD) for oral bioavailability and Wet Media Milling for parenteral nanosuspensions.

Part 1: Pre-Formulation & Physicochemical Profiling

Before selecting a delivery vehicle, the specific molecular liabilities of the morpholinyl isoquinolinone core must be understood.

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The "Brick Dust" Challenge

The isoquinolinone backbone is planar and rigid, facilitating strong

stacking in the crystal lattice. This results in high lattice energy, meaning significant energy is required to break the crystal structure to allow dissolution.

- Typical Melting Point: >250°C
- Aqueous Solubility: < 1

  g/mL (Neutral pH)

The Morpholine Liability

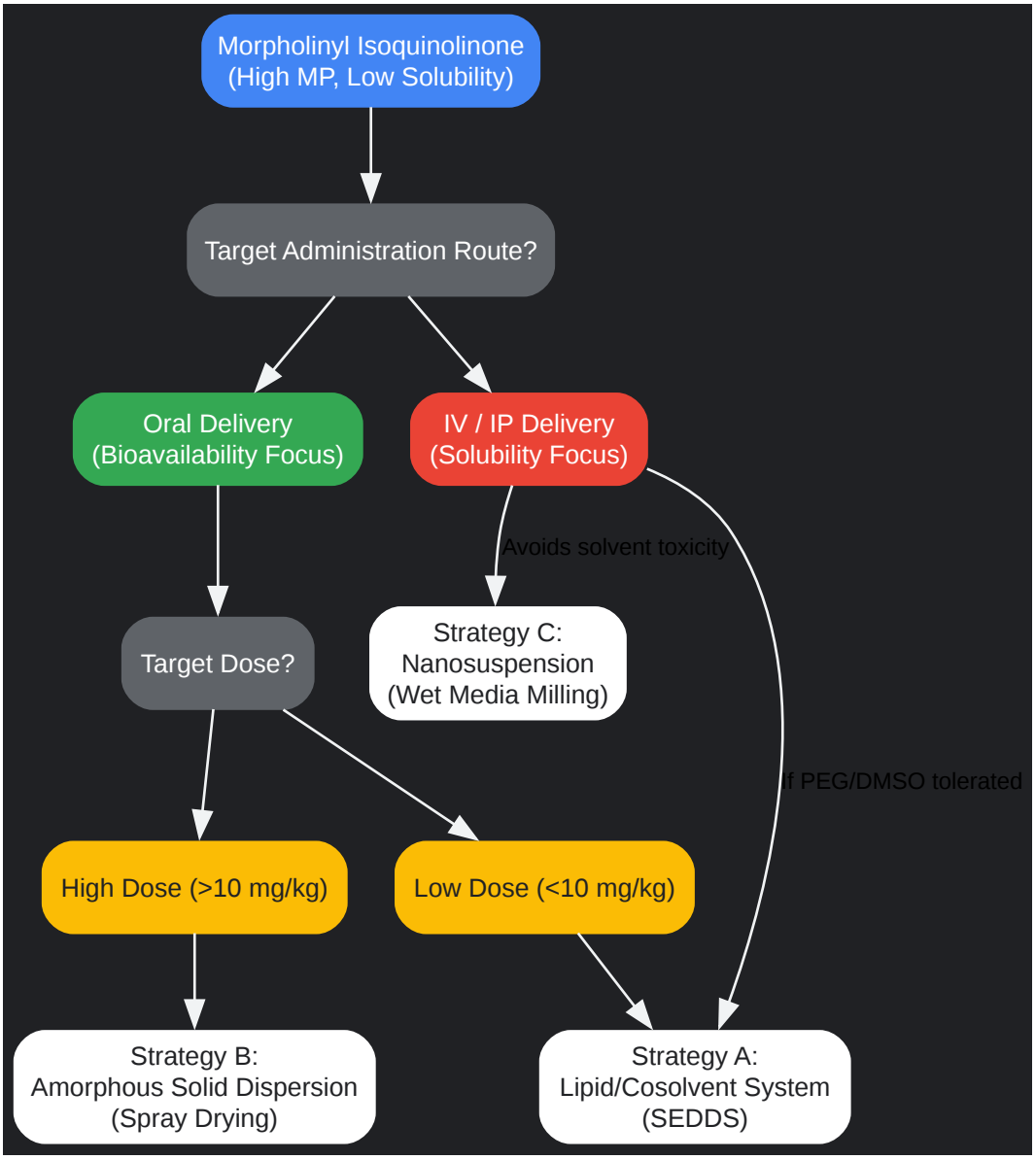
The morpholine ring provides a basic center (pKa ~8.0–8.5).

- Solubility Implication: These compounds exhibit pH-dependent solubility, dissolving better in acidic environments (stomach) but precipitating rapidly in the neutral small intestine (the primary absorption window).
- Stability Implication: The morpholine oxygen makes the ring susceptible to oxidative ring-opening. Formulation antioxidants or protective packaging may be required.

Formulation Decision Matrix

Use the following logic flow to select the appropriate strategy based on your target delivery route and dose requirement.

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Figure 1: Decision matrix for formulation selection based on route and dose requirements.

Part 2: Strategy A - Amorphous Solid Dispersion (ASD)

Best For: Oral delivery, high-dose toxicology, and clinical tablets. Mechanism: Converts the crystalline drug into a high-energy amorphous state stabilized by a polymer.[1]

The "Ionic Lock" Hypothesis

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Because the morpholine nitrogen is basic, we utilize acidic polymers (e.g., HPMCAS) to form ionic interactions. This "ionic lock" prevents the drug from recrystallizing during storage and maintains supersaturation in the intestine.

Protocol: Spray Drying Manufacturing

Equipment: Buchi B-290 (Lab Scale) or ProCepT 4M8 (Pilot).

Materials:

- API: M3814 (or analog).[2][3][4]
- Polymer: HPMCAS-LF (Hypromellose Acetate Succinate, Fine grade).
- Solvent: Dichloromethane (DCM) : Methanol (MeOH) (2:1 ratio).

Step-by-Step Protocol:

- Feed Solution Preparation:
  - Dissolve HPMCAS-LF in the DCM:MeOH mixture to achieve a 5% w/v solids concentration.
  - Add the API to achieve a 20:80 Drug:Polymer ratio.
  - Note: If the solution is hazy, sonicate for 10 minutes. The solution must be clear to ensure molecular dispersion.
- Spray Drying Parameters (Buchi B-290):
  - Inlet Temperature: 85°C (Targeting outlet of ~50°C).
  - Aspirator: 100% (35 m^3/h).
  - Pump Rate: 20% (approx. 6–7 mL/min).
  - Nozzle Gas Flow: 40 mm (473 L/h).
- Secondary Drying (Critical):

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- Spray-dried particles often retain residual DCM.
- Transfer powder to a vacuum oven at 40°C for 48 hours.
- Validation: Perform TGA (Thermogravimetric Analysis) to ensure <0.5% weight loss.

- Characterization:
  - PXRD: Confirm "halo" pattern (absence of sharp crystalline peaks).
  - mDSC: Confirm a single Glass Transition Temperature (Tg). If two Tgs appear, phase separation has occurred.

Part 3: Strategy B - Nanosuspension (Wet Media Milling)

Best For: Intravenous (IV) safety studies or when the polymer load in ASD is too high for the animal model. Mechanism: Increases surface area to saturation solubility limits without using toxic organic solvents.

Protocol: Small-Scale Wet Milling

Equipment: Netzsch MicroCer or planetary micro-mill.

Materials:

- Milling Media: 0.5 mm Yttrium-stabilized Zirconia beads.
- Stabilizer Solution: 1% Tween 80 + 0.5% HPMC E3 in Water for Injection (WFI).

Step-by-Step Protocol:

- Pre-Suspension:
  - Disperse the micronized API (50 mg/mL) into the Stabilizer Solution using a vortex mixer.
  - Caution: Ensure the powder is fully wetted. Isoquinolinones are hydrophobic and may float.

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- Milling Process:
  - Load the milling chamber with Zirconia beads (60% volume occupancy).
  - Add the pre-suspension.
  - Mill at 2000 RPM for 60 minutes.
  - Temperature Control: Maintain chamber temperature <30°C using a chiller (critical to prevent Ostwald ripening).
- Harvesting:
  - Separate the suspension from beads using a syringe equipped with a 25G needle (beads will not pass).
- Particle Size Analysis:
  - Target D50: <200 nm.[5][6]
  - Target D90: <400 nm.
  - QC Check: Monitor PDI (Polydispersity Index). PDI < 0.2 indicates a stable, narrow distribution.

Part 4: Analytical Validation & Data Summary

Comparison of formulation performance for a generic morpholinyl isoquinolinone (e.g., M3814).

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Parameter	Crystalline API (Micronized)	ASD (Spray Dried)	Nanosuspension
Solubility (pH 6.8)	< 1 g/mL	~120 g/mL (Supersaturated)	~5 g/mL (Kinetic)
Dissolution (T80)	< 5% released	> 85% released	> 90% released
Bioavailability (Rat)	< 10%	40–60%	30–50%
Stability Risk	Low (Thermodynamically stable)	Medium (Recrystallization risk)	Medium (Ostwald Ripening)

Workflow Visualization

The following diagram illustrates the critical process control points for the Spray Drying workflow described in Part 2.



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Figure 2: Process flow for manufacturing Amorphous Solid Dispersions (ASD) of morpholinyl isoquinolinones.

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